Reproducibility of (R)-ZINC-3573 Effects: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*(R)-ZINC-3573*
Cat. No.:	*B7650643*

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(R)-ZINC-3573 has emerged as a valuable chemical probe for studying the Mas-related G protein-coupled receptor X2 (MRGPRX2), a receptor implicated in pain, itch, and pseudo-allergic reactions.[1] This guide provides a comprehensive comparison of the reported effects of **(R)-ZINC-3573** across various studies, focusing on the reproducibility of its activity. The information is intended for researchers, scientists, and drug development professionals working with this compound.

Quantitative Data Summary

The potency of **(R)-ZINC-3573** has been quantified in several key assays, primarily focusing on its ability to induce intracellular calcium mobilization and mast cell degranulation. The following tables summarize the available quantitative data from different sources.

Table 1: Potency of **(R)-ZINC-3573** in Calcium Mobilization and Receptor Activation Assays

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Laboratory/Source	Cell Line	Assay	EC50	Reference
Lansu et al., 2017 (UNC)	HEK-T	FLIPR Assay	~1 µM	[1]
EUbOPEN	Not Specified	PRESTO-Tango	740 nM	[1]
MedchemExpress	Not Specified	Not Specified	740 nM	[2]
Tocris Bioscience	Not Specified	Not Specified	0.74 µM	
R&D Systems	Not Specified	Not Specified	0.74 µM	[3]

Table 2: Activity of **(R)-ZINC-3573** in Mast Cell Degranulation Assays

Laboratory/Source	Cell Line	Assay	Observation	Reference
Lansu et al., 2017 (UNC)	LAD2	β-hexosaminidase release	Promoted degranulation	[4]
Cao et al., 2021	LAD2	Degranulation Assay	(R)-ZINC-3573-stimulated degranulation was inhibited by antagonist C9	[5]

Table 3: Activity of the Inactive Enantiomer, (S)-ZINC-3573

Laboratory/Source	Cell Line	Assay	EC50	Reference
EUbOPEN	Not Specified	PRESTO-Tango & FLIPR	> 100 µM	[1]

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The data presented in these tables show a high degree of consistency in the reported potency of **(R)-ZINC-3573**, with EC50 values for MRGPRX2 activation typically falling in the high nanomolar to low micromolar range. The inactive enantiomer, (S)-ZINC-3573, consistently demonstrates significantly lower potency, confirming the stereospecificity of the interaction with MRGPRX2.

Signaling Pathway and Experimental Workflows

(R)-ZINC-3573 selectively activates MRGPRX2, a Gαq-coupled G protein-coupled receptor (GPCR).[4] This activation initiates a downstream signaling cascade that leads to the release of intracellular calcium and subsequent mast cell degranulation.

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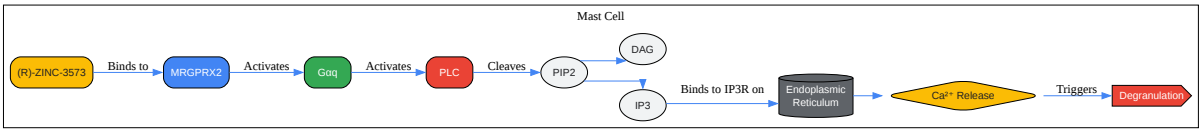

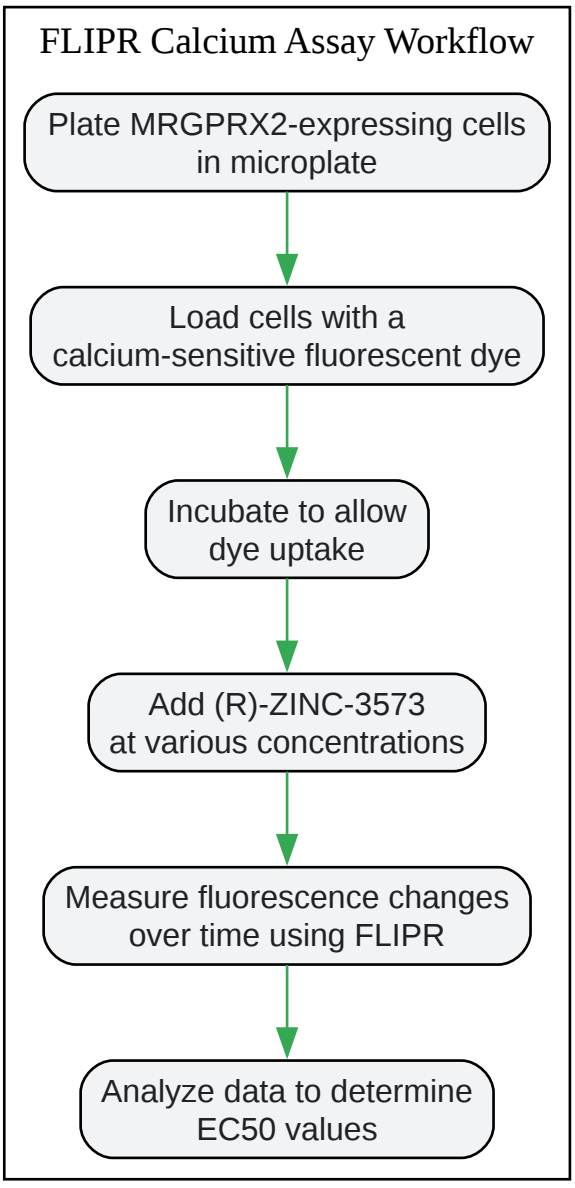

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